

13C NMR analysis of Dimethyl 2-bromopentanedioate

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Compound of Interest

Compound Name: *Dimethyl 2-bromopentanedioate*

CAS No.: 760-94-1

Cat. No.: B1266606

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An In-Depth Technical Guide to the 13C NMR Analysis of **Dimethyl 2-bromopentanedioate**

Introduction

Dimethyl 2-bromopentanedioate (CAS: 760-94-1), a derivative of glutaric acid, serves as a versatile intermediate in the synthesis of pharmaceuticals and other complex organic molecules.^[1] Its utility stems from the presence of multiple reactive sites: two ester functionalities and a bromine atom at the α -position to one of the carbonyls. The precise structural characterization of this molecule is paramount to ensure the desired reactivity and purity for subsequent synthetic steps.

Nuclear Magnetic Resonance (NMR) spectroscopy, particularly 13C NMR, stands as an indispensable tool for the unambiguous structural elucidation of organic compounds.^{[1][2]} This guide provides a comprehensive, in-depth analysis of the 13C NMR spectrum of **Dimethyl 2-bromopentanedioate**. It is designed for researchers, scientists, and drug development professionals, offering not just data, but a foundational understanding of the principles, experimental design, and spectral interpretation process. We will delve into the causality

behind spectral features, present field-proven experimental protocols, and ground all claims in authoritative references.

I. Foundational Principles: Decoding the ^{13}C NMR Spectrum

Carbon-13 NMR spectroscopy provides a detailed map of the carbon framework of a molecule. Unlike ^1H NMR, the low natural abundance (1.1%) and lower gyromagnetic ratio of the ^{13}C nucleus mean that ^{13}C - ^{13}C spin-spin coupling is statistically improbable, resulting in spectra where each unique carbon environment typically appears as a single, sharp line (in a proton-decoupled spectrum).^{[2][3]} The position of this line, its chemical shift (δ), is the cornerstone of spectral interpretation.

Factors Influencing Carbon Chemical Shifts:

The chemical shift of a carbon nucleus is highly sensitive to its local electronic environment.

Key factors influencing the δ value for **Dimethyl 2-bromopentanedioate** include:

- **Electronegativity:** The presence of highly electronegative atoms, such as oxygen and bromine, causes a significant deshielding effect on adjacent carbon atoms. These atoms withdraw electron density, exposing the carbon nucleus more to the external magnetic field and shifting its resonance signal to a higher frequency (downfield).^{[4][5]} In our target molecule, the carbonyl oxygens, ester oxygens, and the bromine atom are the primary drivers of the chemical shifts.
- **Hybridization:** The hybridization state of the carbon atom dictates its general chemical shift region. For **Dimethyl 2-bromopentanedioate**, we expect signals in the sp^2 region (160-185 ppm) for the ester carbonyl carbons and in the sp^3 region (10-70 ppm) for the rest of the carbon backbone and the methoxy groups.^{[6][7]}
- **Inductive Effects:** The electron-withdrawing effects of the substituents are transmitted through the sigma bonds of the molecule, influencing carbons further away, though the effect diminishes with distance.

Advanced Technique: Distortionless Enhancement by Polarization Transfer (DEPT)

While a standard broadband-decoupled ^{13}C NMR spectrum reveals the number of unique carbon environments, it does not explicitly state the number of attached protons (i.e., whether a carbon is a methyl (CH_3), methylene (CH_2), methine (CH), or quaternary (C)). This is where DEPT experiments become essential.^{[8][9]} By manipulating pulse angles, DEPT provides this crucial information:

- DEPT-90: This spectrum shows signals only for CH (methine) carbons.^{[6][10]}
- DEPT-135: This spectrum displays CH_3 and CH carbons as positive peaks, while CH_2 carbons appear as negative peaks (inverted). Quaternary carbons are absent in both DEPT-90 and DEPT-135 spectra.^{[6][10]}

By comparing the standard ^{13}C spectrum with the DEPT-90 and DEPT-135 spectra, a complete assignment of all protonated carbons can be achieved with high confidence.^{[8][11]}

II. Structural Analysis and Predicted ^{13}C NMR Data

To interpret the spectrum, we must first analyze the molecule's structure to determine the number of unique carbon environments.

Caption: Structure of **Dimethyl 2-bromopentanedioate** with carbon atoms numbered for NMR assignment.

As depicted, the molecule lacks any plane of symmetry. Consequently, all seven carbon atoms are chemically non-equivalent, and we expect to observe seven distinct signals in the ^{13}C NMR spectrum.

Predicted Chemical Shifts (δ) and Assignments

Based on established chemical shift ranges and the electronic effects within the molecule, we can predict the approximate chemical shifts for each carbon.^{[12][13][14]}

Carbon Label	Carbon Type	Multiplicity (from DEPT)	Predicted Chemical Shift (δ , ppm)	Rationale
C1	Ester Carbonyl	Quaternary (C)	169 - 172	Carbonyl carbon adjacent to the electron-withdrawing bromine on C2.
C5	Ester Carbonyl	Quaternary (C)	172 - 175	Standard ester carbonyl carbon. [4]
C6, C7	Methoxy (-OCH ₃)	CH ₃	51 - 54	sp ³ carbon attached to an electronegative oxygen.
C2	Methine (-CHBr)	CH	45 - 55	sp ³ carbon deshielded by both the bromine and the adjacent C1 carbonyl group.
C3	Methylene (-CH ₂ -)	CH ₂	30 - 35	sp ³ carbon β to the C-Br bond and the C1 carbonyl, experiencing moderate deshielding.
C4	Methylene (-CH ₂ -)	CH ₂	20 - 25	sp ³ carbon α to the C5 carbonyl group.

Note: The exact chemical shifts can vary depending on the solvent and concentration.^[15] The two methoxy carbons (C6 and C7) are non-equivalent and are expected to show two distinct, albeit closely spaced, signals.

III. Experimental Protocol: A Self-Validating System

Adherence to a rigorous and well-documented protocol is essential for acquiring high-quality, reproducible NMR data. This section outlines a field-proven methodology for the ¹³C NMR analysis of **Dimethyl 2-bromopentanedioate**.

A. Sample Preparation

The quality of the NMR spectrum is profoundly dependent on proper sample preparation.

Materials:

- **Dimethyl 2-bromopentanedioate** (50-100 mg)
- Deuterated Chloroform (CDCl₃, ~0.7 mL)
- High-quality 5 mm NMR tube and cap
- Glass Pasteur pipette and bulb
- Small vial
- Glass wool

Procedure:

- **Weighing:** Accurately weigh approximately 50-100 mg of the compound into a clean, dry vial. A higher concentration is generally required for ¹³C NMR compared to ¹H NMR to achieve a good signal-to-noise ratio in a reasonable time.^{[16][17]}
- **Dissolution:** Add ~0.7 mL of CDCl₃ to the vial. CDCl₃ is a standard choice for its excellent solubilizing power for many organic compounds and its single, well-characterized residual solvent peak.

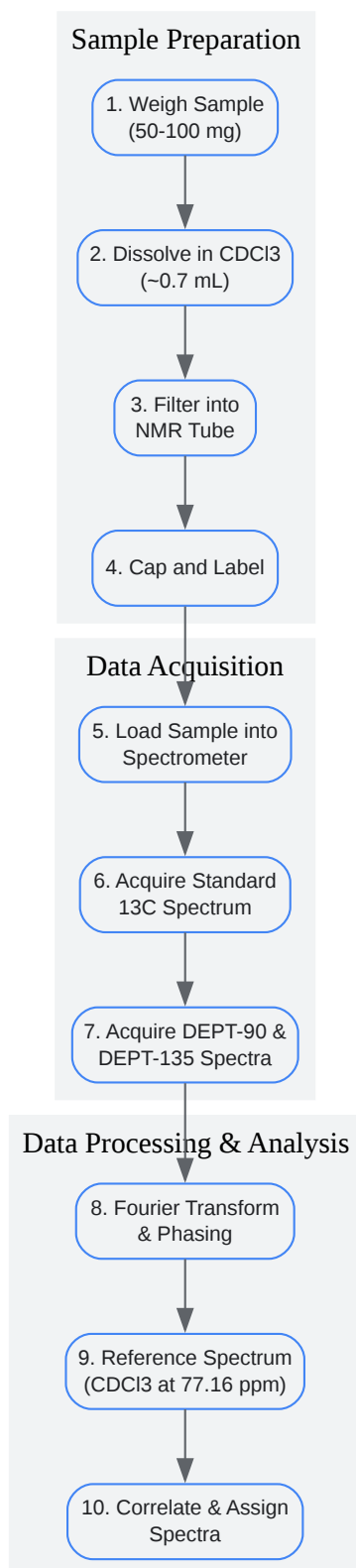
- **Filtration:** Place a small, tight plug of glass wool into a Pasteur pipette. Filter the solution from the vial directly into the NMR tube. This critical step removes any suspended particulate matter, which can severely degrade the magnetic field homogeneity and broaden the NMR signals.
- **Capping and Labeling:** Securely cap the NMR tube to prevent solvent evaporation. Label the tube clearly with the sample identity just below the cap.[\[18\]](#)

B. Spectrometer Setup and Data Acquisition

Instrument: 400 MHz (or higher) NMR Spectrometer

Experiments:

- **Standard Proton-Decoupled ^{13}C Spectrum:**
 - **Pulse Program:** A standard single-pulse experiment with proton decoupling (e.g., zgpg30 on Bruker systems).
 - **Spectral Width:** 0 to 220 ppm. This range encompasses all expected carbon signals for most organic molecules.[\[7\]](#)
 - **Number of Scans (NS):** 128 to 1024 scans. The optimal number depends on the sample concentration.
 - **Relaxation Delay (D1):** 2 seconds. This delay allows for adequate relaxation of the carbon nuclei between scans, which is particularly important for quaternary carbons.
- **DEPT-90 and DEPT-135 Spectra:**
 - **Pulse Programs:** Standard DEPT-90 and DEPT-135 pulse sequences.
 - **Parameters:** Typically run with similar NS and D1 values as the standard ^{13}C experiment for good signal-to-noise.

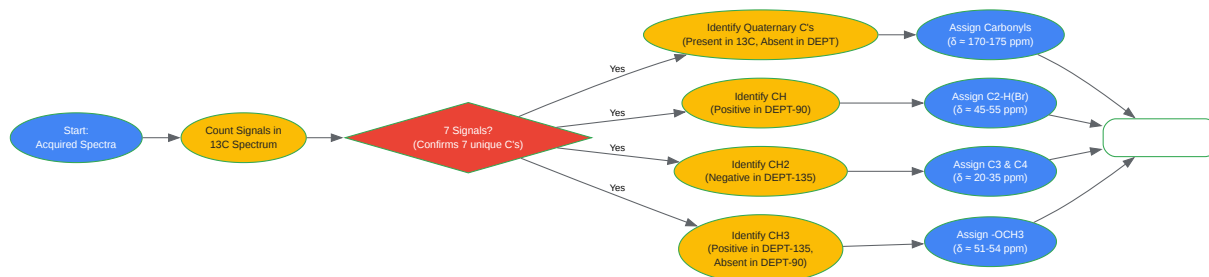


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Caption: Workflow for ¹³C NMR Analysis of **Dimethyl 2-bromopentanedioate**.

IV. Spectral Interpretation: A Logic-Driven Approach

The final step is to correlate the acquired data (standard ^{13}C , DEPT-90, DEPT-135) to deduce the structure.



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Caption: Logical workflow for the assignment of the ^{13}C NMR spectrum.

- **Signal Count:** The broadband-decoupled spectrum should display seven distinct signals, confirming the molecular asymmetry.
- **Quaternary Carbon Assignment:** By comparing the main ^{13}C spectrum with the DEPT-135 spectrum, the two signals that are present in the former but absent in the latter are the quaternary carbons. Based on their downfield position (~170 ppm), these are assigned to the two ester carbonyl carbons, C1 and C5.
- **Methine (CH) Carbon Assignment:** The DEPT-90 spectrum will show only one signal. This peak corresponds to the sole methine carbon, C2. Its position (~45-55 ppm) is consistent with a carbon atom bearing an electronegative bromine atom and being adjacent to a carbonyl group.

- **Methylene (CH₂) Carbon Assignment:** The DEPT-135 spectrum will display two negative signals. These correspond to the two methylene carbons, C3 and C4. The signal at a higher chemical shift (~30-35 ppm) is assigned to C3, as it is closer to the deshielding bromine atom and C1 carbonyl. The more upfield signal (~20-25 ppm) is assigned to C4.
- **Methyl (CH₃) Carbon Assignment:** The DEPT-135 spectrum will show two remaining positive peaks (that were not present in the DEPT-90). These are assigned to the two non-equivalent methoxy carbons, C6 and C7, appearing in the 51-54 ppm range.

This systematic approach, combining data from three separate experiments, allows for the confident and unambiguous assignment of every carbon atom in the **Dimethyl 2-bromopentanedioate** molecule.

V. Conclusion

The ¹³C NMR analysis of **Dimethyl 2-bromopentanedioate** is a clear demonstration of the power of modern spectroscopic techniques in organic chemistry. Through a combination of a standard broadband-decoupled experiment and multiplicity-editing techniques like DEPT, it is possible to fully characterize the carbon skeleton of this important synthetic intermediate. This guide has outlined the fundamental principles, provided a robust experimental framework, and detailed the logical process of spectral interpretation. For professionals in research and drug development, mastering this analytical approach is not merely an academic exercise; it is a critical component of ensuring structural integrity, purity, and, ultimately, the success of a synthetic campaign.

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